

molecular weight and formula of 1-(1-ethoxyethoxy)-4-vinylbenzene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-(1-Ethoxyethoxy)-4-vinylbenzene

Cat. No.: B120137

[Get Quote](#)

In-Depth Technical Guide: 1-(1-ethoxyethoxy)-4-vinylbenzene

This guide provides core technical specifications for **1-(1-ethoxyethoxy)-4-vinylbenzene**, a compound relevant to researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

The fundamental molecular characteristics of **1-(1-ethoxyethoxy)-4-vinylbenzene** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

| Property | Value | Citations |
|-------------------|--|---|
| Molecular Formula | C ₁₂ H ₁₆ O ₂ | [1] [2] [3] |
| Molecular Weight | 192.25 g/mol | [3] [4] |

Synonyms: This compound is also known by several other names, including 4-(1-Ethoxyethoxy)styrene, p-(1-Ethoxyethoxy)styrene, and 1-Ethenyl-4-(1-ethoxyethoxy)benzene. [\[3\]](#)[\[5\]](#)

Experimental Protocols and Methodologies

The determination of the molecular formula and weight of a compound like **1-(1-ethoxyethoxy)-4-vinylbenzene** is typically achieved through a combination of analytical techniques. High-resolution mass spectrometry would provide the exact mass, confirming the elemental composition. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) would elucidate the chemical structure, further confirming the molecular formula.

Due to the nature of this request focusing on intrinsic chemical properties, detailed experimental protocols for its use in signaling pathways or specific drug development assays are not applicable. The compound itself is a monomer used in polymerization, particularly in the production of photoresists for deep-UV lithography.[4]

Diagrams and Workflows

As this technical guide addresses the fundamental molecular properties of a single chemical compound, there are no signaling pathways, complex experimental workflows, or logical relationships to visualize using Graphviz. The query pertains to static molecular data rather than a dynamic process or system.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(1-Ethoxyethoxy)-4-vinylbenzene | lookchem [lookchem.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. 4-(Ethoxyethoxy)styrene | 157057-20-0 [chemicalbook.com]
- 4. 1-(1-Ethoxyethoxy)-4-vinylbenzene | 157057-20-0 | Benchchem [benchchem.com]
- 5. 1-(1-Ethoxyethoxy)-4-vinylbenzene 157057-20-0 | TCI EUROPE N.V. [tcichemicals.com]
- To cite this document: BenchChem. [molecular weight and formula of 1-(1-ethoxyethoxy)-4-vinylbenzene]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b120137#molecular-weight-and-formula-of-1-1-ethoxyethoxy-4-vinylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com